

19F NMR spectroscopy for analysis of fluorinated compounds

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Compound of Interest

Compound Name: *2,2,2-Trifluoro-1-(2-fluorophenyl)ethanamine*

CAS No.: 886368-16-7

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Title: Advanced

F NMR Spectroscopy for the Characterization and Quantification of Fluorinated Therapeutics

Executive Summary With 20–30% of modern pharmaceuticals containing at least one fluorine atom,

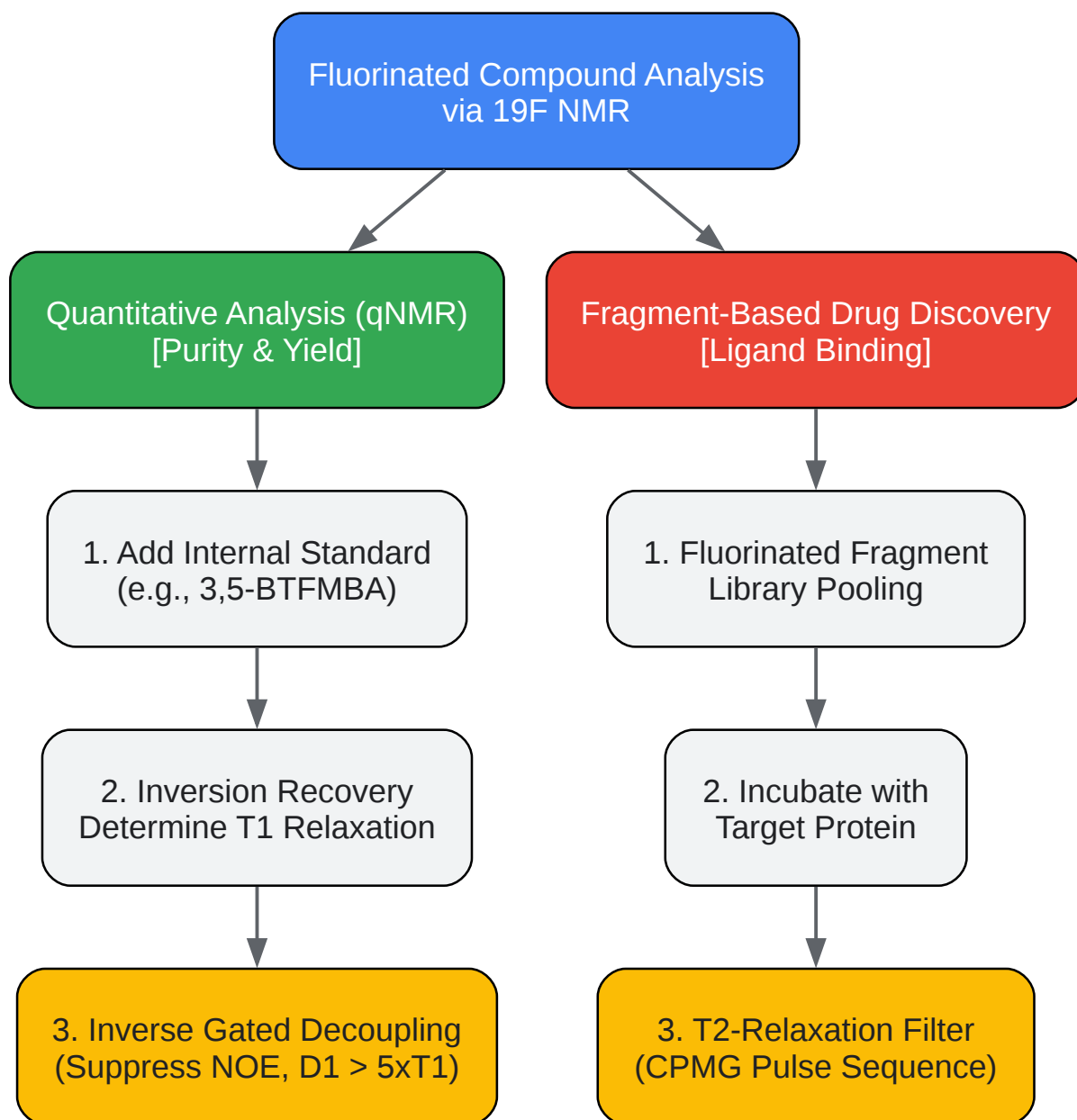
F Nuclear Magnetic Resonance (NMR) spectroscopy has become an indispensable analytical tool in drug development. The

F nucleus boasts a 100% natural abundance, a spin of 1/2, and a gyromagnetic ratio second only to

H, offering exceptional sensitivity. Crucially, the absence of endogenous fluorine in biological matrices ensures zero background interference, while its hyper-responsiveness to the local chemical environment yields a massive chemical shift dispersion (up to 800 ppm) [1]. As a Senior Application Scientist, I have designed this guide to provide field-proven protocols and the mechanistic causality behind two critical workflows: metrologically traceable Quantitative

¹⁹F NMR (qNMR) [2, 3] and Ligand-Observed Fragment-Based Drug Discovery (FBDD) [1, 4].

Visualization: ¹⁹F NMR Application Workflow



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Workflow decision tree for ¹⁹F NMR applications in quantitative analysis and drug discovery.

PART 1: Quantitative ¹F NMR (qNMR) for Purity Assessment

Mechanistic Causality & Principles To achieve SI-traceable quantification, the integrated area under the NMR resonance must be strictly proportional to the molar concentration of the nuclei. In

¹F NMR, two major physical phenomena threaten this proportionality:

- Incomplete Longitudinal Relaxation (

) : Fluorine atoms, particularly in isolated CF

groups or fully substituted aromatic rings, often lack nearby protons to facilitate dipole-dipole relaxation. Consequently, their

relaxation times can be exceptionally long (1.5 to 5.0 seconds). If the pre-scan delay (

) is insufficient, the spin system will not return to thermal equilibrium between scans, leading to signal saturation and artificially low integration values.

- The Nuclear Overhauser Effect (NOE): To simplify spectra and increase the signal-to-noise ratio,

¹H decoupling is often applied. However, continuous broadband decoupling transfers magnetization from

¹H to

¹F via cross-relaxation (NOE), artificially inflating the

¹F signal intensity. Because NOE enhancement varies depending on the specific molecular geometry, it destroys quantitative accuracy [2].

Self-Validating Protocol: SI-Traceable

¹F qNMR This protocol is self-validating because the

measurement directly dictates the

parameter, ensuring mathematical completeness of relaxation prior to quantification.

- Step 1: Internal Standard (IS) Selection. Select a Certified Reference Material (CRM) that does not overlap with the analyte's chemical shift [2]. The IS must be highly pure and fully soluble in the chosen deuterated solvent. Weigh both the IS and the analyte using a high-precision microbalance to ensure gravimetric traceability.
- Step 2:

Determination. Execute a standard

inversion recovery experiment (t1ir pulse sequence:

) on the mixture. Determine the longest

value among all analyte and IS peaks.
 - Causality: The relaxation delay (

) must be set to

(typically 20–35 seconds) to ensure >99.3% magnetization recovery.
- Step 3: Acquisition via Inverse Gated Decoupling. Acquire the 1D spectrum using the zgig (zero-go inverse gated) pulse sequence.
 - Causality: Inverse gated decoupling turns the

H decoupler on only during the brief acquisition time (to collapse

H-

F J-couplings into singlets) and turns it off during the long

delay. Because NOE builds up slowly on the timescale of

but decoupling occurs instantaneously, this sequence provides decoupled spectra without NOE enhancement, preserving quantitative integrity [2].
- Step 4: Processing and Integration. Apply exponential line broadening (LB = 0.3 Hz), zero-fill to at least 64k points, and perform manual phase and baseline correction. Integrate the main peaks, explicitly excluding the asymmetrical

C satellite peaks unless they are uniformly included for both the analyte and the IS.

PART 2: Ligand-Observed F NMR in Fragment-Based Drug Discovery (FBDD)

Mechanistic Causality & Principles FBDD relies on screening small, low-affinity chemical fragments (MW < 300 Da) against a macromolecular target.

F NMR is uniquely suited for this via techniques like FAXS (Fluorine chemical shift Anisotropy and eXchange for Screening) [1]. The physical basis of FAXS lies in molecular tumbling (correlation time,

). A free fluorinated fragment in solution tumbles rapidly, resulting in a long transverse relaxation time (

) and a sharp, intense NMR peak. When the fragment binds to a massive protein, the complex tumbles very slowly. This slow tumbling, combined with the massive Chemical Shift Anisotropy (CSA) of the

F nucleus, drastically increases the transverse relaxation rate (

). Consequently, the bound fragment's signal broadens significantly, often to the point of disappearing into the baseline.

Self-Validating Protocol:

-Edited CPMG Screening This protocol is self-validating because the competition assay step explicitly confirms that the observed line broadening is due to active-site binding, not non-specific aggregation or buffer viscosity changes.

- Step 1: Library Pooling. Pool 10–15 fluorinated fragments into a single NMR tube. Because of the 800 ppm chemical shift dispersion of

F, fragments can be easily multiplexed without signal overlap. Record a reference 1D

F spectrum.

- Step 2: Target Incubation. Add the unlabelled target protein (typically 10–50

M) to the fragment pool (typically 100–500

M per fragment).

- Step 3: CPMG Acquisition. Acquire a

-filtered spectrum using the Carr-Purcell-Meiboom-Gill (CPMG) pulse sequence.

- Causality: The CPMG sequence (

) acts as a low-pass filter for relaxation [4]. The rapidly relaxing (broad) signals of the protein-bound fragments decay completely during the spin-echo train, while the slowly relaxing (sharp) signals of the non-binding fragments survive. A significant reduction in peak intensity (>20%) compared to the reference spectrum identifies a "hit".

- Step 4: Competition Assay (Validation). To validate that the hit is target-specific, introduce a known high-affinity, non-fluorinated competitor ligand. If the

F signal of the fragment is restored to its original sharp intensity, specific active-site binding is confirmed [4].

Data Presentation

Table 1: Validated Internal Standards for

¹⁹F qNMR | Internal Standard (CRM) | Chemical Shift Range | Multiplicity | Typical

(s) | Best Use Case | | :--- | :--- | :--- | :--- | :--- | | 3,5-BTFMBA | -61.0 to -63.0 ppm | Singlet (CF

) | 2.5 - 3.5 | Analyte has aromatic F | | 2,4-DCBTF | -61.5 to -62.5 ppm | Singlet (CF

) | 3.0 - 4.5 | Analyte has aromatic F | | 4,4'-DFBP | -105.0 to -107.0 ppm | Multiplet (Ar-F) | 1.5 - 2.5 | Analyte has CF

groups | | NaF (Aqueous only) | -119.0 to -121.0 ppm | Singlet (F

) | 1.0 - 2.0 | Aqueous biofluids / polyphosphates |

Table 2: Comparative Acquisition Parameters (

¹⁹F qNMR vs. FBDD)

Parameter	Quantitative Analysis (qNMR)	FBDD Screening (CPMG)	Causality / Rationale
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| Pulse Sequence | zgig (Inverse Gated) | cpmg (Filter) | qNMR needs NOE suppression; FBDD needs bound-state filtering. | | Pre-Scan Delay () | (20–35 s) | 2–3 s | qNMR requires full thermal equilibrium; FBDD prioritizes rapid throughput. | | Excitation Pulse | | | Maximum transverse magnetization required for both. | | Decoupling | H during acquisition only | None or low-power | Prevents NOE in qNMR; H decoupling rarely needed in FBDD due to line broadening. | | Number of Scans | 32–128 (Target S/N > 250:1) | 128–512 | qNMR needs high S/N for integration; FBDD needs S/N to detect low-concentration hits. |

References

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